

Essential Safety & Handling Guide: MF 5137 (N-dodecylphosphonic acid)

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Compound of Interest

Compound Name: MF 5137
Cat. No.: B15565615

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This guide provides immediate, essential safety protocols and logistical information for handling **MF 5137**, also known as N-dodecylphosphonic acid (CAS 5137-70-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier: N-dodecylphosphonic acid CAS Number: 5137-70-2

Immediate Safety Concerns

N-dodecylphosphonic acid is classified by some suppliers as causing severe skin burns and eye damage.^{[1][2]} It may also be corrosive to metals.^[1] Due to conflicting classifications across suppliers, with some labeling it as non-hazardous, it is imperative to handle this chemical with a high degree of caution, adhering to the more stringent safety protocols outlined below.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent contact and exposure.

Protection Type	Specific Recommendations
Eye/Face Protection	Chemical safety goggles or a face shield are required. Contact lenses should not be worn.[2]
Hand Protection	Neoprene or nitrile rubber gloves should be worn.[2]
Skin and Body	Wear suitable protective clothing, such as a lab coat.
Respiratory	In case of dust formation, use a NIOSH-certified dust and mist respirator.

Handling and Storage Procedures

Safe Handling:

- Avoid contact with skin and eyes.
- Do not breathe in dust.
- Ensure adequate ventilation, using local exhaust or general room ventilation to minimize dust exposure.
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed in a dry, well-ventilated area.
- Store away from heat sources.
- Recommended storage temperature is between 2-8°C.

Emergency and First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap. Seek medical attention.
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spillage and Disposal Plan

Spill Containment:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Avoid dust formation.
- Sweep or shovel the spilled solid material into a suitable, closed container for disposal.

Waste Disposal:

- Dispose of the chemical and its container at an approved waste disposal plant.
- Do not let the product enter drains.

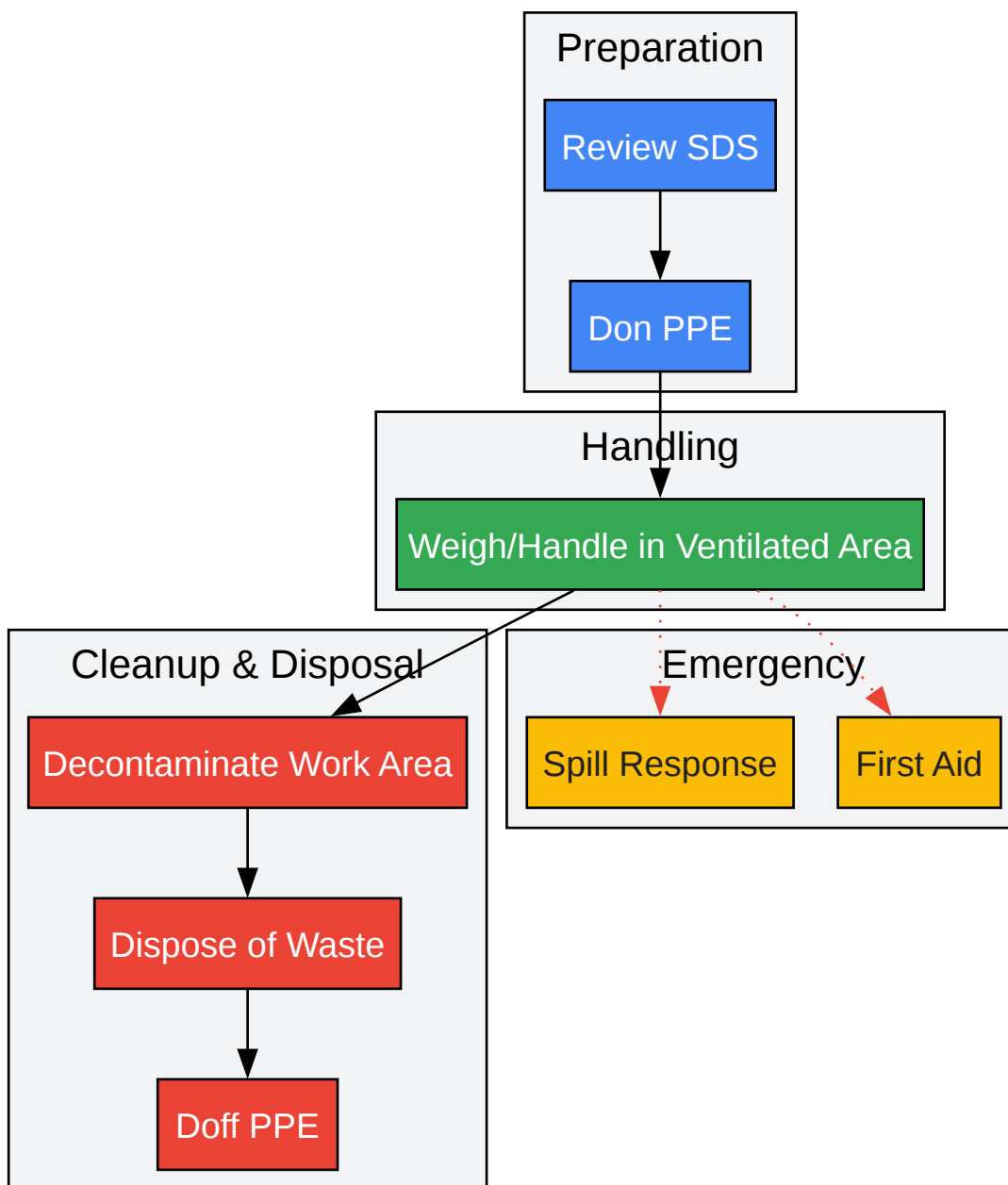
- Contaminated packaging should be disposed of as an unused product.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₂ H ₂₇ O ₃ P
Molecular Weight	250.31 g/mol
Appearance	White, crystalline solid
Melting Point	81 - 83 °C
Solubility	Sparingly soluble in water

Workflow for Handling MF 5137

Safe Handling Workflow for MF 5137



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Caption: A flowchart outlining the key steps for safely handling **MF 5137**, from preparation to disposal.

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References

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- [2. gelest.com \[gelest.com\]](https://www.gelest.com)
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